

Thioanisole-d3: A Technical Safety Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Thioanisole-d3*

Cat. No.: *B15142115*

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Disclaimer: No specific Safety Data Sheet (SDS) for **Thioanisole-d3** is readily available. The following information is based on the safety data for its non-deuterated analogue, Thioanisole. The toxicological properties of deuterated and non-deuterated compounds are generally considered to be very similar. However, this guide should be used for informational purposes, and a comprehensive risk assessment should be conducted before handling this chemical.

This technical guide provides an in-depth overview of the safety, handling, and toxicological profile of **Thioanisole-d3**, intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

Thioanisole-d3 is the deuterated form of Thioanisole, a colorless liquid with a characteristic unpleasant odor. It is insoluble in water but soluble in many organic solvents.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ D ₃ S	[1]
Molecular Weight	127.24 g/mol	[1]
Boiling Point	188 °C	
Melting Point	-15 °C	
Density	1.057 g/mL at 20 °C	
Flash Point	73 °C (163.4 °F)	[2]
log Pow (Octanol/Water Partition Coefficient)	2.9	

Toxicological Data

The toxicological data for Thioanisole indicates that it is harmful if swallowed and can cause skin and eye irritation.[1][3]

Test	Species	Route	Value	Reference
LD50 (Lethal Dose, 50%)	Rat	Oral	> 300 - 2,000 mg/kg	
LD50 (Lethal Dose, 50%)	Mouse	Intravenous	56 mg/kg	[3]
Skin Irritation	In vitro study	Dermal	Irritating	
Eye Irritation	Not specified	Ocular	Causes serious eye irritation	
Skin Sensitization	Mouse	Dermal	Positive (May cause an allergic skin reaction)	
Ames Test (Mutagenicity)	S. typhimurium, E. coli	In vitro	Negative	[4]

Hazard Identification and Safety Precautions

Thioanisole is classified as a combustible liquid and is harmful if swallowed. It is also known to cause skin and eye irritation and may lead to an allergic skin reaction. Inhalation of vapors may cause respiratory irritation, drowsiness, and dizziness.[3]

Handling and Storage

- **Handling:** Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1] Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[1] Avoid contact with skin, eyes, and clothing.[1] Do not eat, drink, or smoke when using this product.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[2] Keep away from oxidizing agents.[5]

First Aid Measures

- **If Swallowed:** Rinse mouth with water. Do NOT induce vomiting. Immediately call a poison center or doctor.[1]
- **If on Skin:** Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation or rash occurs, get medical advice.[1]
- **If in Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention.[1]
- **If Inhaled:** Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[1]

Experimental Protocols

The following are representative experimental protocols for key toxicological assays based on OECD guidelines.

Acute Oral Toxicity - Acute Toxic Class Method (based on OECD Guideline 423)

This method is used to determine the acute oral toxicity of a substance.[6][7]

- **Animal Selection:** Healthy, young adult rats of a single sex are used for the test.[8]
- **Housing and Feeding:** Animals are housed in appropriate conditions with access to food and water, except for a brief fasting period before dosing.
- **Dose Preparation and Administration:** The test substance is administered orally by gavage in a single dose. The starting dose is selected from a series of fixed dose levels (5, 50, 300, or 2000 mg/kg).[8]
- **Procedure:** A stepwise procedure is used, with a group of three animals per step. The outcome of the first group determines the dosing for the next group. If no mortality or morbidity is observed, the next higher dose is used. If mortality is observed, the next lower dose is used.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[7] Observations are made frequently on the day of dosing and at least once daily thereafter.[8]
- **Pathology:** At the end of the observation period, all animals are subjected to a gross necropsy.
- **Data Analysis:** The results are used to classify the substance into a GHS toxicity category based on the observed mortality at different dose levels.[9]

Bacterial Reverse Mutation Test (Ames Test) (based on OECD Guideline 471)

This in vitro assay is used to assess the mutagenic potential of a chemical.[4]

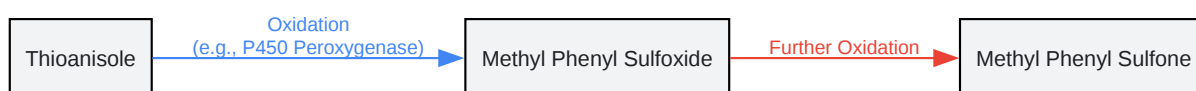
- **Test Strains:** Several strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for a specific amino acid (e.g., histidine for *Salmonella*) are used.[4]
- **Metabolic Activation:** The test is performed both with and without a mammalian metabolic activation system (S9 mix), typically derived from rat liver, to mimic metabolic processes in the body.[10]

- Procedure:
 - Plate Incorporation Method: The test substance, bacterial culture, and S9 mix (if used) are mixed with molten top agar and poured onto a minimal agar plate.
 - Pre-incubation Method: The test substance, bacterial culture, and S9 mix (if used) are incubated together before being mixed with top agar and plated.[10]
- Incubation: The plates are incubated for 48-72 hours.
- Scoring: The number of revertant colonies (colonies that have regained the ability to grow in the absence of the specific amino acid) is counted for each plate.
- Data Analysis: A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies compared to the negative control.[4]

Visualizations

Metabolic Pathway of Thioanisole

The primary metabolic pathway for Thioanisole involves the oxidation of the sulfur atom.

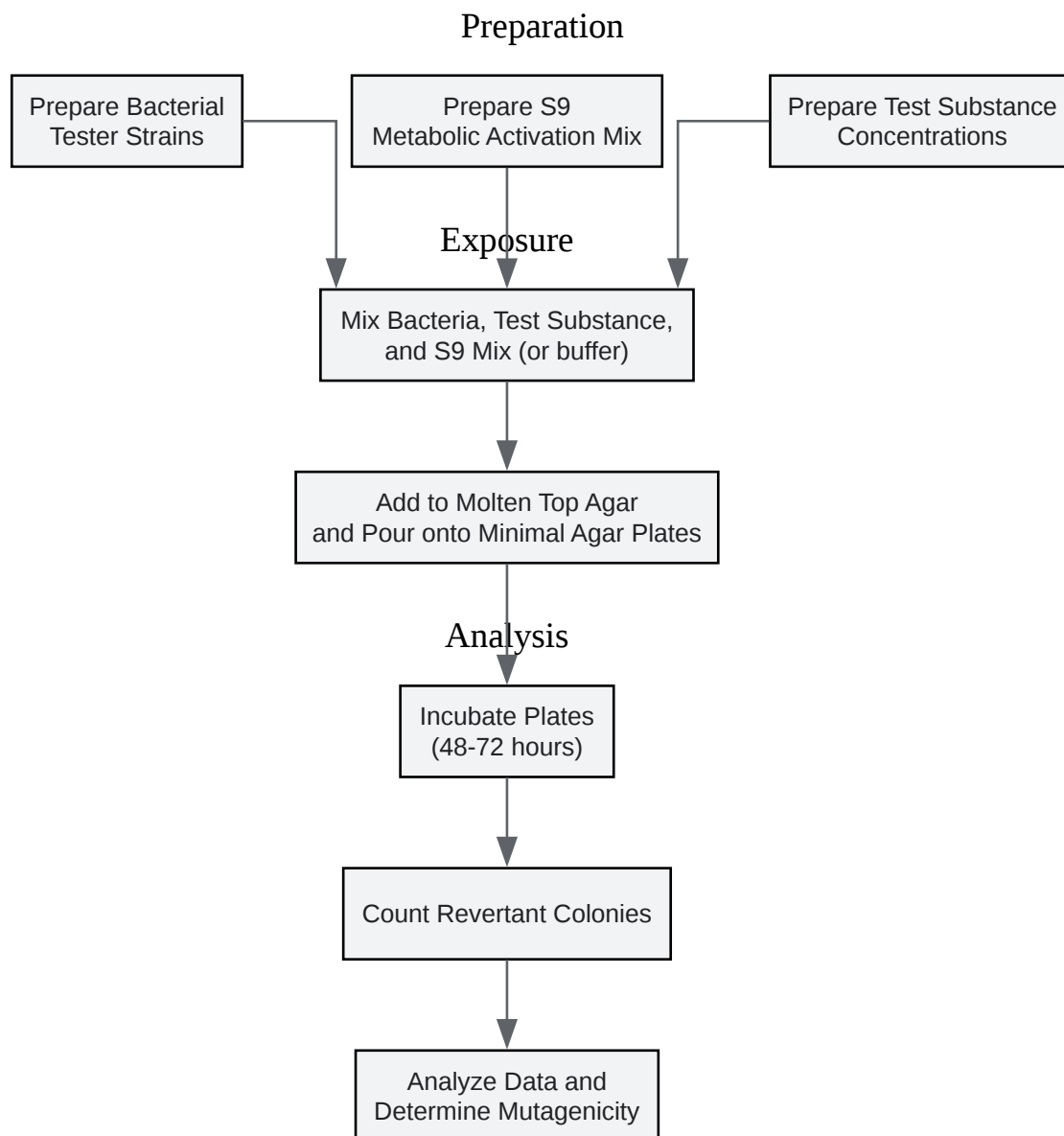


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Caption: Metabolic oxidation of Thioanisole to its sulfoxide and sulfone derivatives.

Experimental Workflow for Ames Test

The following diagram illustrates the general workflow for conducting an Ames test.

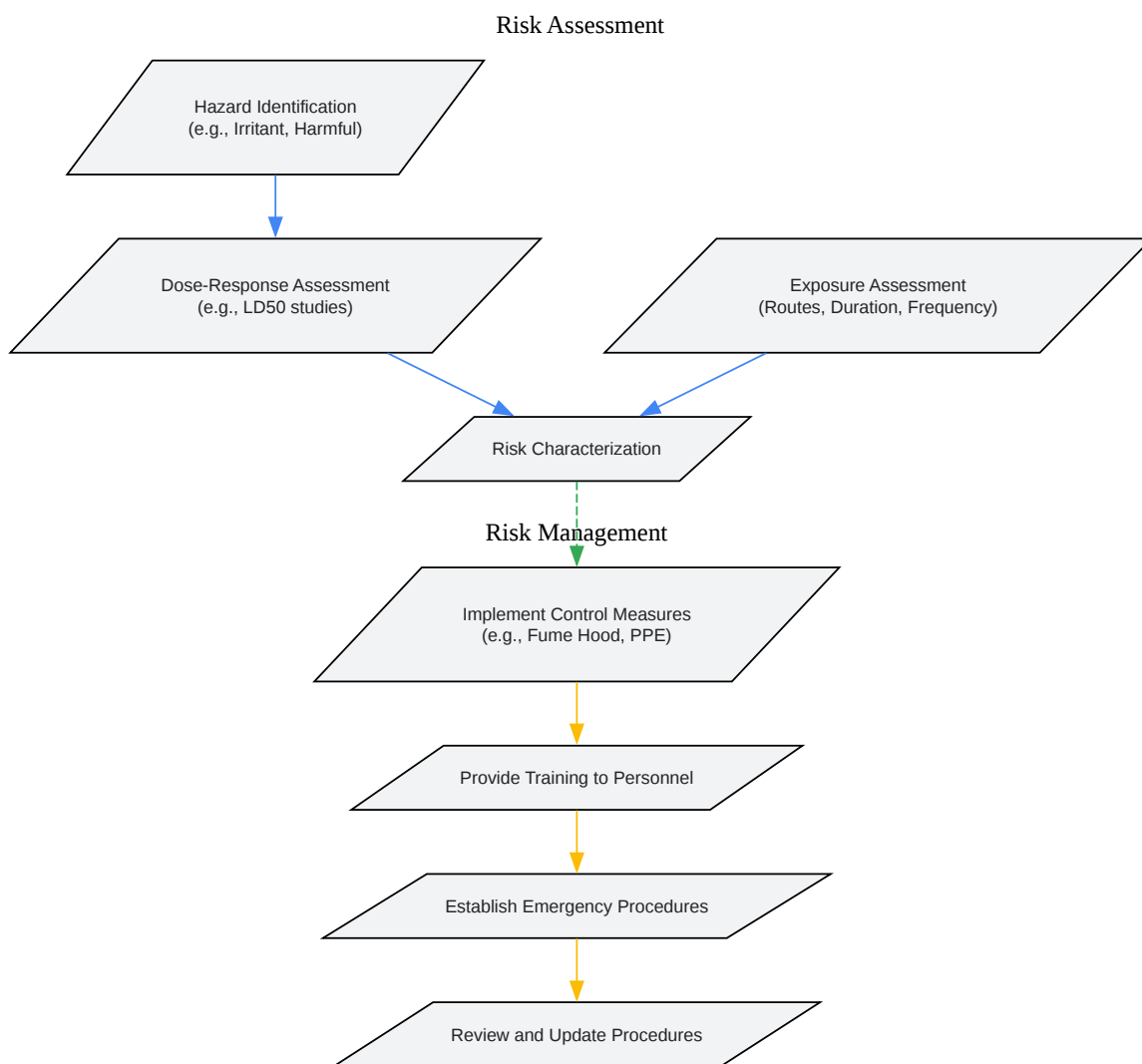


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Caption: A generalized workflow for the Ames Bacterial Reverse Mutation Test.

Hazard Assessment and Risk Management Logic

This diagram outlines the logical steps involved in assessing and managing the risks associated with a chemical like **Thioanisole-d3**.



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Caption: Logical flow from hazard identification to risk management for chemical safety.

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